

# An In-depth Technical Guide to 4-Methoxy-2-naphthylamine

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## Compound of Interest

Compound Name: 4-Methoxy-2-naphthylamine

Cat. No.: B556539

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This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **4-Methoxy-2-naphthylamine**. The information is tailored for researchers, scientists, and professionals involved in drug development and organic synthesis.

## Core Data Summary

The key quantitative data for **4-Methoxy-2-naphthylamine** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>11</sub> H <sub>11</sub> NO	[1][2][3][4]
Molecular Weight	173.21 g/mol	[2][3][4]
CAS Number	2764-95-6	[2][3][4]
Appearance	White to pinkish solid powder	[3]
Melting Point	57.5-58.5 °C	
Boiling Point	352.9 ± 15.0 °C (Predicted)	
Density	1.156 ± 0.06 g/cm <sup>3</sup> (Predicted)	
pKa	4.06 ± 0.10 (Predicted)	
Purity	≥98%	[2]
Storage Temperature	-20°C	[2]
SMILES String	COc1cc(N)cc2ccccc12	[2]
InChI Key	SFKZPTYRENGBTJ-UHFFFAOYSA-N	[2]

## Molecular Structure

The molecular structure of **4-Methoxy-2-naphthylamine** consists of a naphthalene core substituted with a methoxy group at the 4-position and an amine group at the 2-position.

Molecular structure of **4-Methoxy-2-naphthylamine**.

## Experimental Protocols

### Synthesis of 4-Methoxy-2-naphthylamine via the Bucherer Reaction

The primary method for the synthesis of **4-Methoxy-2-naphthylamine** is the Bucherer reaction, which involves the conversion of a naphthol to a naphthylamine in the presence of ammonia and sodium bisulfite.[1]

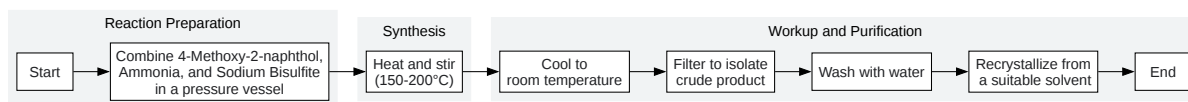
#### Materials and Reagents:

- 4-Methoxy-2-naphthol
- Ammonia (aqueous solution)
- Sodium bisulfite
- Water
- Reaction vessel (autoclave or sealed pressure vessel)
- Heating and stirring apparatus
- Filtration apparatus
- Recrystallization solvent (e.g., ethanol)

#### Procedure:

- **Reaction Setup:** In a suitable pressure vessel, a mixture of 4-Methoxy-2-naphthol, an aqueous solution of ammonia, and sodium bisulfite is prepared.
- **Heating:** The vessel is sealed and heated to a temperature typically in the range of 150-200°C with constant stirring. The reaction is allowed to proceed for several hours.
- **Cooling and Isolation:** After the reaction is complete, the vessel is cooled to room temperature. The solid product is then isolated by filtration.
- **Purification:** The crude **4-Methoxy-2-naphthylamine** is purified by washing with water to remove any remaining inorganic salts. Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol, to yield the final product.

The workflow for this synthesis is illustrated in the diagram below.



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Workflow for the synthesis of **4-Methoxy-2-naphthylamine**.

## Biological and Chemical Significance

**4-Methoxy-2-naphthylamine** serves as a versatile intermediate in the synthesis of various organic compounds. It is particularly noted for its application in the production of azo dyes, where its chemical structure contributes to the color and stability of the final products. In the pharmaceutical and agrochemical industries, it is utilized as a building block for more complex molecules.[1]

While it is a precursor for compounds that may target specific biological pathways, there is limited direct evidence in the reviewed literature of **4-Methoxy-2-naphthylamine** itself being a key component in signaling pathways. Its primary role documented is that of a synthetic intermediate. Research has also explored its use as a reagent in analytical chemistry, for instance, in the fluorometric assay for dipeptidyl peptidase IV.[2]

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## References

- 1. Bucherer reaction - Wikipedia [en.wikipedia.org]
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- 3. 4-Methoxy-2-naphthylamine | C<sub>11</sub>H<sub>11</sub>NO | CID 151041 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methoxy-2-naphthylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556539#4-methoxy-2-naphthylamine-molecular-structure-and-weight]

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